

# An In-depth Technical Guide to (+)-Butylphenyl Methylpropional: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Butylphenyl methylpropional, (+)-*

Cat. No.: *B12648755*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

(+)-Butylphenyl methylpropional, scientifically known as (2S)-3-(4-tert-butylphenyl)-2-methylpropanal and commonly referred to by its trade name Lilial®, is a synthetic aromatic aldehyde.[1][2] For years, it was a widely utilized fragrance ingredient in a vast array of consumer products, from cosmetics and perfumes to household cleaners, prized for its potent, fresh, and floral scent reminiscent of lily of the valley.[1][3] However, mounting scientific evidence regarding its potential for reproductive toxicity has led to significant regulatory restrictions, including a ban on its use in cosmetic products within the European Union, effective March 2022.[3][4] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for (+)-Butylphenyl methylpropional, intended for an audience of researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

(+)-Butylphenyl methylpropional is a chiral molecule, with the characteristic floral odor primarily attributed to the (R)-enantiomer.[1] The commercially available substance is typically a racemic mixture.[1][5]

## Chemical Identifiers

Identifier	Value
IUPAC Name	(2S)-3-(4-tert-butylphenyl)-2-methylpropanal[6]
Common Name	(+)-Butylphenyl methylpropional, Lilial[1]
CAS Number	75166-30-2 ((+)-enantiomer)[6]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O[6]
InChI	InChI=1S/C <sub>14</sub> H <sub>20</sub> O/c1-11(10-15)9-12-5-7-13(8-6-12)14(2,3)4/h5-8,10-11H,9H2,1-4H3/t11-/m0/s1[6]
InChIKey	SDQFDHOLCGWZPU-NSHDSACASA-N[6]
SMILES	C--INVALID-LINK--C=O[6]

## Physicochemical Properties

Property	Value
Molar Mass	204.313 g·mol <sup>-1</sup> [1]
Appearance	Clear viscous liquid[1]
Density	0.94 g/cm <sup>3</sup> [1]
Melting Point	-20 °C[1]
Boiling Point	275 °C[1]
Solubility in Water	0.045 g/L at 20 °C[1]
log P	4.36[1]

## Synthesis

The industrial synthesis of butylphenyl methylpropional is typically achieved through a mixed aldol condensation reaction between 4-tert-butylbenzaldehyde and propionaldehyde, followed by a hydrogenation step.[1]

## Chemical Stability

Like many aldehydes, butylphenyl methylpropional is susceptible to oxidation over time, which can affect its odor profile and potentially lead to the formation of impurities.<sup>[1][7]</sup> One of the main oxidation products is lysmerylic acid.<sup>[7][8]</sup> To mitigate this degradation, antioxidants such as alpha-tocopherol are often added to commercial preparations.<sup>[7]</sup>

## Experimental Protocols

A critical aspect of studying any chemical compound is the availability of robust analytical methods for its detection and quantification.

### Protocol: Quantification of Butylphenyl Methylpropional in Cosmetic Cream using GC-MS

This protocol outlines a validated method for determining the concentration of butylphenyl methylpropional in a complex matrix like a cosmetic cream.<sup>[9]</sup>

Objective: To quantify the amount of butylphenyl methylpropional in a cosmetic cream sample.

Instrumentation and Materials:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: vf-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
- Analytical Standard: Butylphenyl methylpropional (CAS No. 80-54-6)
- Internal Standard (IS): 4,4'-Dibromobiphenyl or other suitable non-interfering compound
- Solvents: Methyl tert-butyl ether (MTBE, HPLC grade), Ethanol (absolute)
- Drying Agent: Anhydrous sodium sulfate

Procedure:

- Standard Preparation:

- Prepare a stock solution (1000 µg/mL) of the butylphenyl methylpropional analytical standard in MTBE.
- Create a series of working standard solutions (e.g., 0.1, 0.5, 1, 5, 10 µg/mL) by serial dilution of the stock solution with MTBE.
- Prepare a stock solution (1000 µg/mL) of the internal standard in MTBE.
- Sample Preparation:
  - Accurately weigh approximately 0.5 g of the cosmetic cream sample into a centrifuge tube.
  - Add a known amount of the internal standard solution.
  - Add 5 mL of ethanol and vortex for 1 minute to disperse the cream.
  - Add 5 mL of MTBE and vortex for 2 minutes to extract the analyte.
  - Centrifuge at 4000 rpm for 10 minutes.
  - Carefully transfer the upper MTBE layer to a clean tube containing anhydrous sodium sulfate to remove any residual water.
  - Transfer the dried extract to a GC vial for analysis.
- GC-MS Parameters:
  - Injector Temperature: 250 °C
  - Injection Volume: 1 µL (Splitless mode)
  - Oven Temperature Program:
    - Initial: 60 °C, hold for 2 minutes
    - Ramp 1: 3 °C/min to 125 °C
    - Ramp 2: 7 °C/min to 230 °C

- Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes
- Mass Spectrometer Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV
  - Acquisition Mode: Selected Ion Monitoring (SIM)
  - Monitored Ions (m/z):
    - Butylphenyl methylpropional: Quantifier ion - 147, Qualifier ions - 189, 204[9]
    - Internal Standard: Determine appropriate ions
  - MS Source Temperature: 230 °C
  - MS Quadrupole Temperature: 150 °C
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of butylphenyl methylpropional to the peak area of the internal standard against the concentration of the working standards.
  - Determine the concentration of butylphenyl methylpropional in the sample extract from the calibration curve.
  - Calculate the final concentration in the original cosmetic cream sample, accounting for the initial sample weight and any dilution factors.

## Biological Activity and Signaling Pathways

Recent toxicological studies have focused on the potential endocrine-disrupting and reproductive effects of butylphenyl methylpropional.

## Endocrine Disruption

Some studies have investigated the potential for butylphenyl methylpropional and its metabolites to interact with hormone receptors. One study found that at a concentration of 50

$\mu\text{M}$ , neither linal nor its metabolites were able to activate the NF- $\kappa\text{B}$  and NRF2 signaling pathways in HEK 293 cells.[\[10\]](#) Furthermore, the same study reported that the substance did not exhibit agonistic activity towards estrogen or androgen receptors in human cell lines HeLa9903 and MDA-kb2, respectively.[\[8\]](#)[\[10\]](#)

## Genotoxicity

In terms of genotoxicity, research has indicated that neither butylphenyl methylpropional nor its metabolites showed mutagenic activity in the HPRT gene mutation test in CHO-K1 cells.[\[10\]](#) They were also found to be incapable of causing double-strand DNA breaks in CHO-K1 and HeLa cells.[\[10\]](#)

## Skin Sensitization

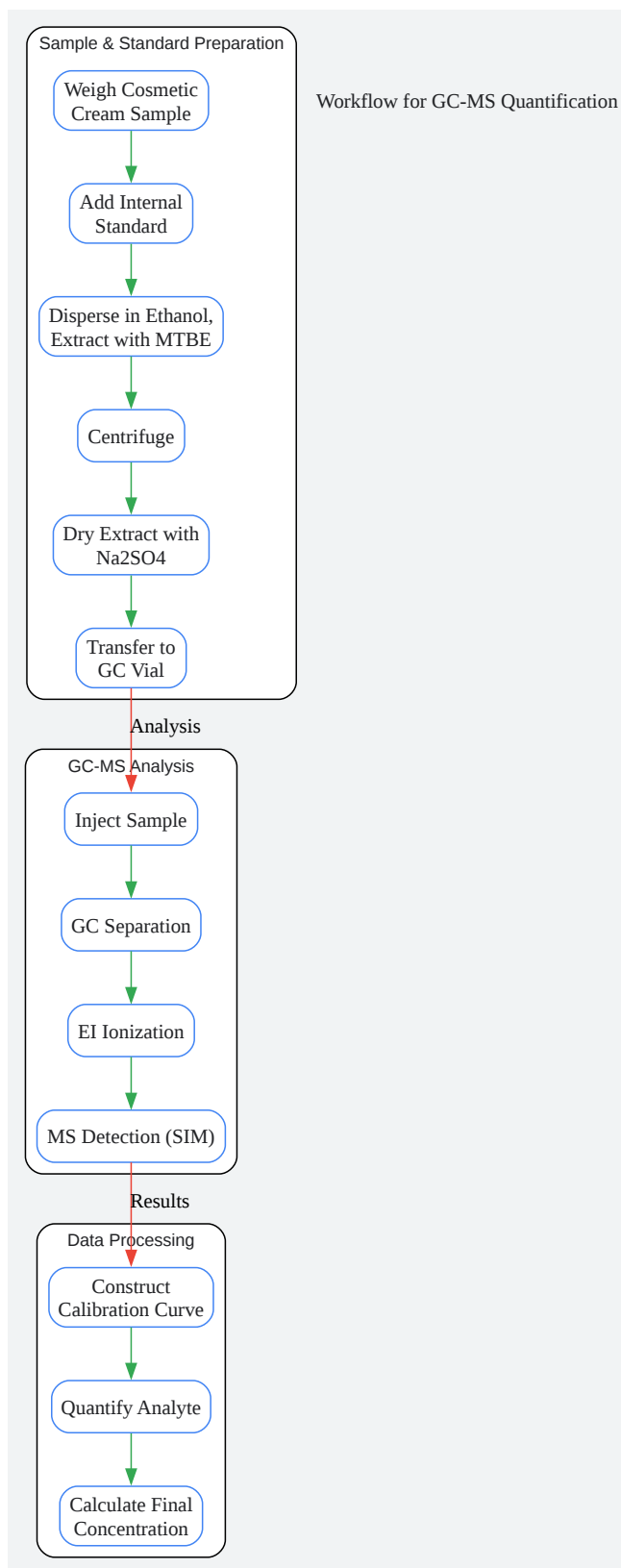
Butylphenyl methylpropional is recognized as a potential skin allergen and can cause contact dermatitis in susceptible individuals.[\[1\]](#)[\[11\]](#)

## Visualizations

### Chemical Structure

Caption: Chemical Structure of (+)-Butylphenyl methylpropional

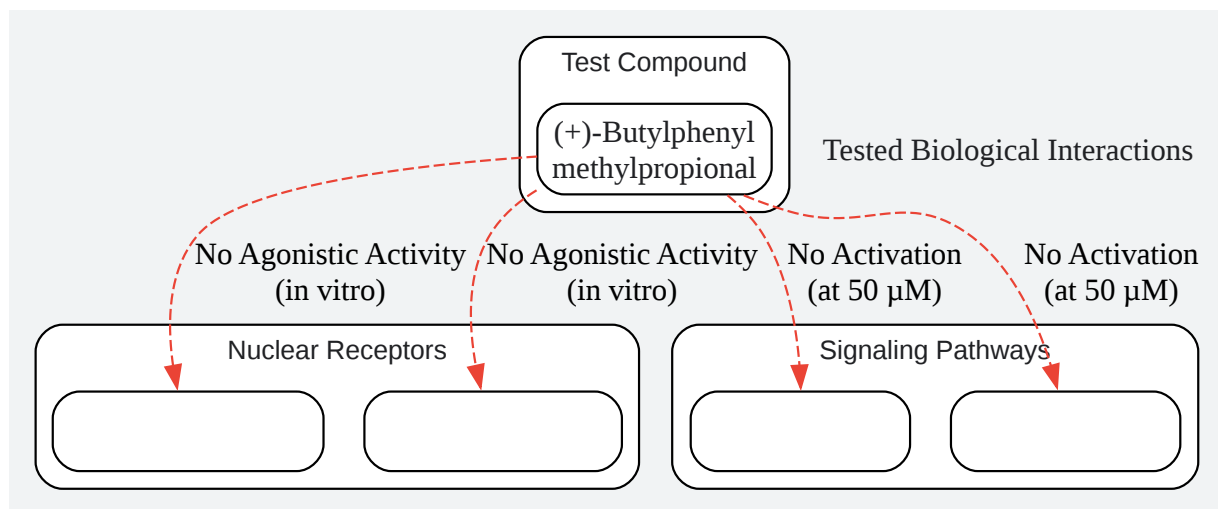
## Experimental Workflow: GC-MS Analysis



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Caption: Workflow for GC-MS Quantification

## Signaling Pathway Interaction Model



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Caption: Tested Biological Interactions

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- To cite this document: BenchChem. [An In-depth Technical Guide to (+)-Butylphenyl Methylpropional: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12648755#butylphenyl-methylpropional-chemical-properties-and-structure]

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